

The Molecular Architecture and Chemical Landscape of Cannabigerolic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cannabigerolic acid*

Cat. No.: *B1668263*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cannabigerolic acid (CBGA) stands as a pivotal molecule in the intricate biosynthetic cascade of cannabinoids within *Cannabis sativa*. Often referred to as the "mother of all cannabinoids," CBGA is the chemical precursor to the more widely known compounds such as tetrahydrocannabinolic acid (THCA) and cannabidiolic acid (CBDA).[1][2] As research into the therapeutic potential of minor cannabinoids intensifies, a thorough understanding of the molecular structure and chemical properties of CBGA is paramount for its extraction, purification, and formulation in novel drug development endeavors. This technical guide provides a comprehensive overview of CBGA, detailing its molecular characteristics, chemical properties, biosynthetic pathway, and known interactions with cellular signaling pathways.

Molecular Structure and Chemical Properties

CBGA is a diphenolic acid composed of an olivetolic acid core and a geranyl pyrophosphate side chain.[3][4] Its chemical structure confers specific properties that are crucial for its handling and analysis.

Table 1: Physicochemical Properties of **Cannabigerolic Acid**

Property	Value	Source(s)
Chemical Formula	C ₂₂ H ₃₂ O ₄	[3][5][6]
Molecular Weight	360.49 g/mol	[3][5][6]
IUPAC Name	3-[(2E)-3,7-dimethylocta-2,6-dien-1-yl]-2,4-dihydroxy-6-pentylbenzoic acid	[3]
CAS Number	25555-57-1	[3]
Appearance	White to slightly yellowish crystalline powder	[7]
Melting Point	52 °C (decomposes)	[8]
Boiling Point	535.7 ± 50.0 °C (Predicted)	[7]
Solubility	Soluble in organic solvents such as ethanol, methanol, and acetonitrile. Limited solubility in water.	[8][9]

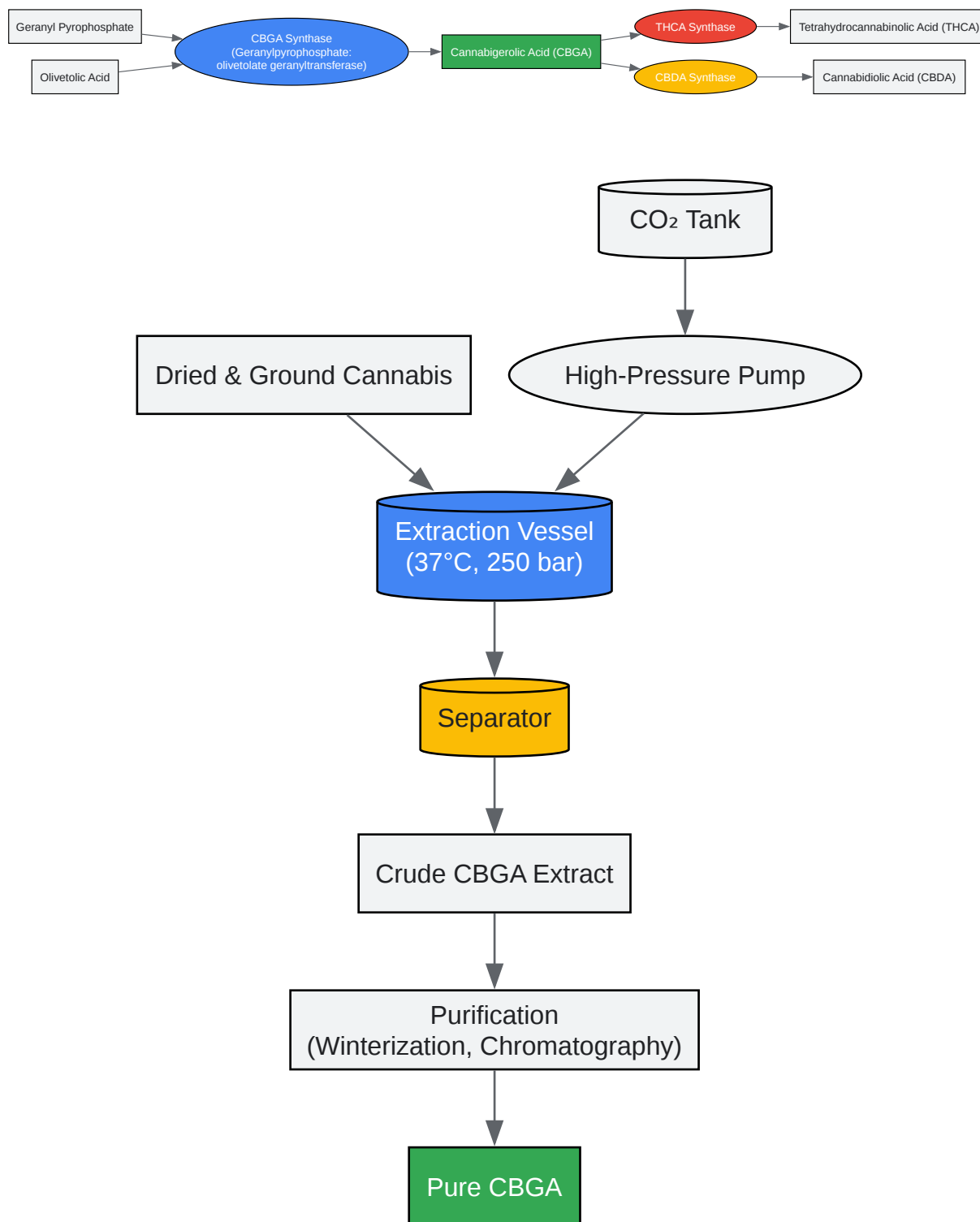
Table 2: Spectroscopic Data of **Cannabigerolic Acid**

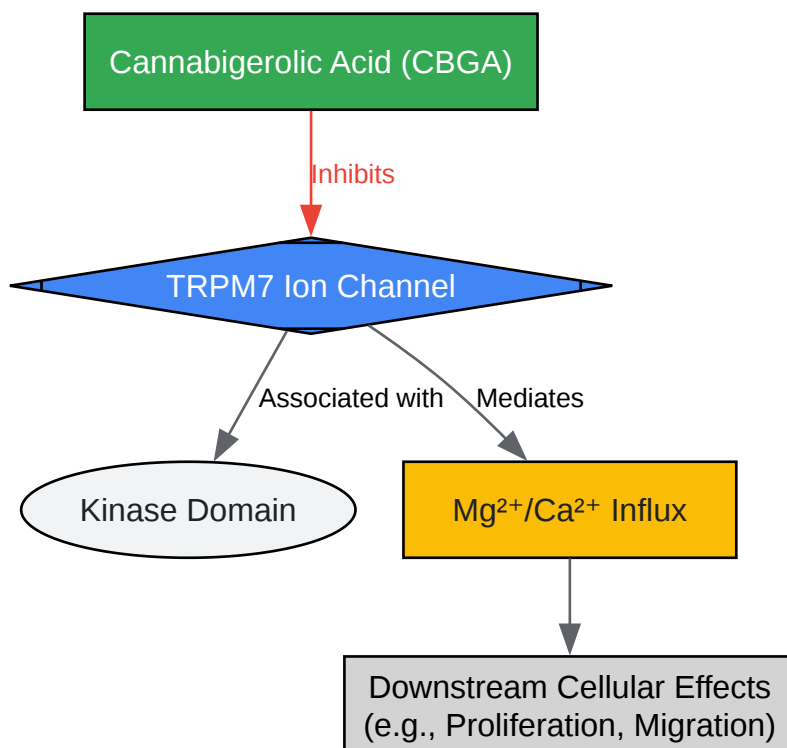
Spectroscopic Technique	Key Data Points	Source(s)
¹ H-NMR (CDCl ₃)	Characteristic signals for aromatic protons, vinyl protons, and aliphatic chains.	[3] [10] [11] [12] [13]
¹³ C-NMR (CDCl ₃)	Resonances corresponding to carboxylic acid, aromatic carbons, and geranyl side chain carbons.	[10] [11] [12] [13]
Infrared (IR)	Absorption bands indicative of hydroxyl (-OH), carboxylic acid (C=O), and aromatic C-H functional groups.	[10]
Mass Spectrometry (MS)	Molecular ion peak [M+H] ⁺ at m/z 361.2373.	[7]

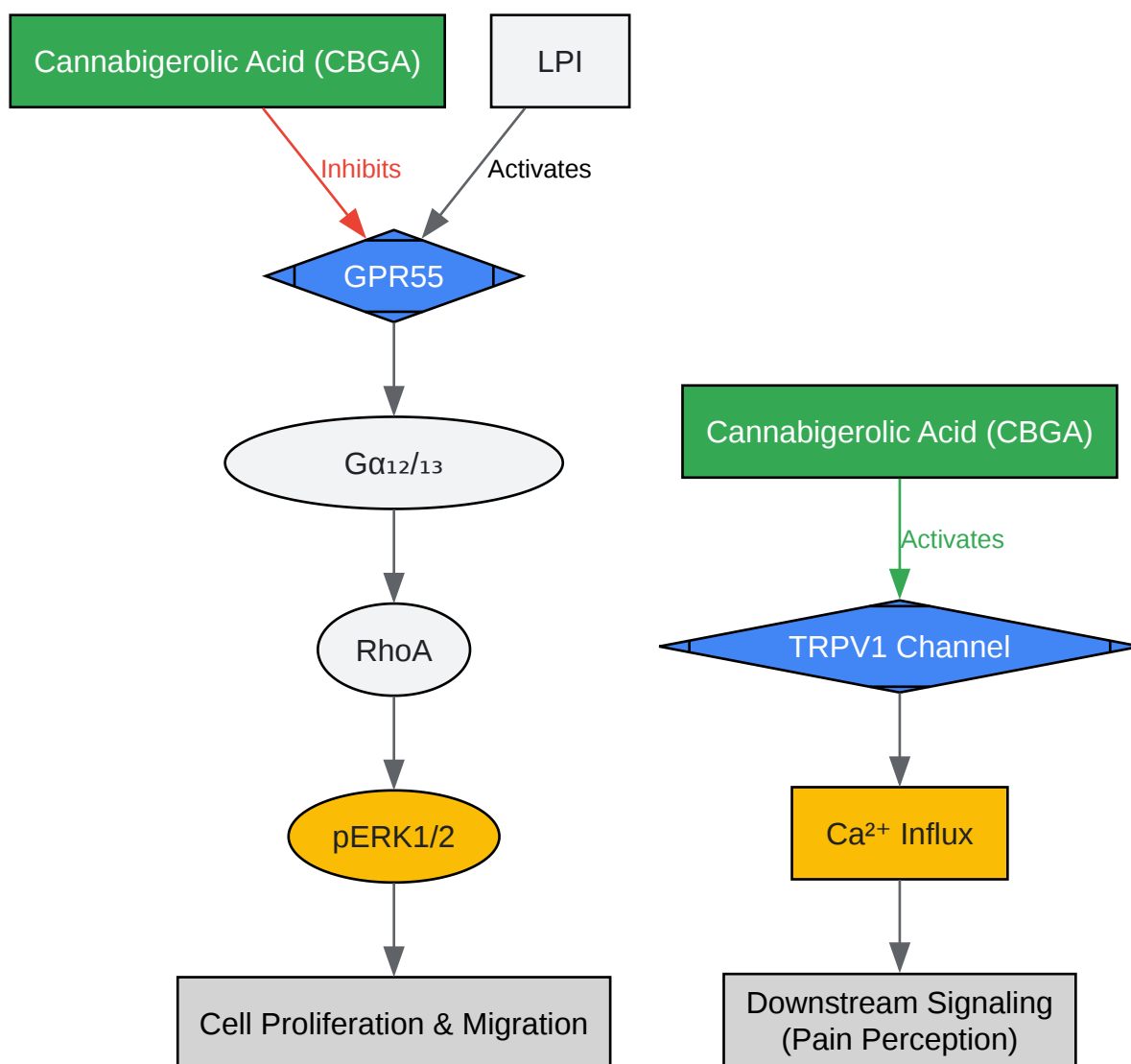
Biosynthesis of Cannabigerolic Acid

The biosynthesis of CBGA occurs within the glandular trichomes of the Cannabis sativa plant. [\[14\]](#) It is a multi-step enzymatic process that begins with precursors from the polyketide and mevalonate pathways.

The initial step involves the alkylation of olivetolic acid with geranyl pyrophosphate, a reaction catalyzed by the enzyme geranylpyrophosphate:olivetolate geranyltransferase. [\[10\]](#) This enzymatic reaction is the primary route to the formation of CBGA, which then serves as the substrate for other cannabinoid synthases, such as THCA synthase and CBDA synthase, to produce the diverse array of cannabinoids found in the plant. [\[15\]](#)[\[16\]](#)







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cannabisandhealth.org [cannabisandhealth.org]
- 2. scribd.com [scribd.com]

- 3. researchgate.net [researchgate.net]
- 4. extractionmagazine.com [extractionmagazine.com]
- 5. researchgate.net [researchgate.net]
- 6. Interaction between GABA(A) receptor beta subunits and the multifunctional protein gC1q-R - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. GPR55 is a cannabinoid receptor that increases intracellular calcium and inhibits M current - PMC [pmc.ncbi.nlm.nih.gov]
- 8. rsc.org [rsc.org]
- 9. rsc.org [rsc.org]
- 10. researchgate.net [researchgate.net]
- 11. NMR assignments of the major cannabinoids and cannabiflavonoids isolated from flowers of Cannabis sativa - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Modulation of I- α -Lysophosphatidylinositol/GPR55 Mitogen-activated Protein Kinase (MAPK) Signaling by Cannabinoids - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Development and Optimization of Supercritical Fluid Extraction Setup Leading to Quantification of 11 Cannabinoids Derived from Medicinal Cannabis - PMC [pmc.ncbi.nlm.nih.gov]
- 15. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 16. cannabissciencetech.com [cannabissciencetech.com]
- To cite this document: BenchChem. [The Molecular Architecture and Chemical Landscape of Cannabigerolic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668263#molecular-structure-and-chemical-properties-of-cannabigerolic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com